

Technical Guide: Physicochemical Properties of 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

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Compound of Interest

Compound Name: 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of the compound **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**. The document outlines its key physical constants and details the standard experimental methodologies for their determination.

Core Physical Properties

The accurate determination of melting and boiling points is fundamental in the characterization and assessment of the purity of a chemical compound. These physical constants are critical for researchers and professionals involved in chemical synthesis, quality control, and drug development.

Data Presentation

The table below summarizes the reported melting point and the predicted boiling point for **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**.

Physical Property	Value	Notes
Melting Point	190-193 °C[1][2][3][4][5]	Literature value.
Boiling Point	570.2 ± 45.0 °C[1][5]	Predicted value.

Experimental Protocols

Precise measurement of melting and boiling points relies on standardized laboratory procedures. The following sections detail common and reliable methods for determining these crucial physical properties.

Melting Point Determination: Capillary Method

The capillary method is a widely used and accurate technique for determining the melting point of a solid crystalline substance.[2][6] This can be performed using either a manual apparatus, such as a Thiele tube, or a modern digital melting point apparatus.

1. Sample Preparation:

- Ensure the sample of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid** is completely dry and in a fine powdered form to allow for uniform packing.[2]
- Introduce a small amount of the powdered sample into a capillary tube, which is sealed at one end.
- Pack the sample into the closed end of the tube by gently tapping it on a hard surface. The packed sample height should be approximately 2-3 mm for an accurate measurement.[6][7]

2. Manual Determination (Thiele Tube Method):

- Attach the capillary tube to a thermometer using a small rubber band or a piece of tubing, ensuring the sample is aligned with the thermometer bulb.[7][8][9]
- Fill a Thiele tube with a high-boiling point liquid, such as mineral or silicone oil, to a level just above the side-arm.[8]
- Immerse the thermometer and the attached capillary tube into the oil bath.[5][9]

- Gently heat the side arm of the Thiele tube with a small flame. The design of the tube facilitates the circulation of the oil, ensuring uniform heating.[7][9]
- Observe the sample closely. The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[7][9]
- For an accurate determination, the rate of heating should be slow, approximately 1-2 °C per minute, as the melting point is approached.[6]

3. Automated Determination (Digital Melting Point Apparatus):

- Insert the prepared capillary tube into the heating block of the digital apparatus.[2][10]
- Set the starting temperature to about 20°C below the expected melting point.[10]
- Program the apparatus to heat at a controlled rate, typically 1-2 °C per minute, for a precise measurement.[10]
- Observe the sample through the magnified viewing lens.
- Record the initial and final temperatures of melting as displayed by the instrument.[2]

Boiling Point Determination

Due to the high predicted boiling point of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**, specialized techniques are required for an experimental determination, as decomposition may occur at such temperatures. The following are standard methods for determining the boiling point of a liquid.

1. Distillation Method:

- This method is suitable when a sufficient quantity of the substance is available (typically >5 mL).[3][11][12]
- The liquid is placed in a distillation flask with boiling chips.

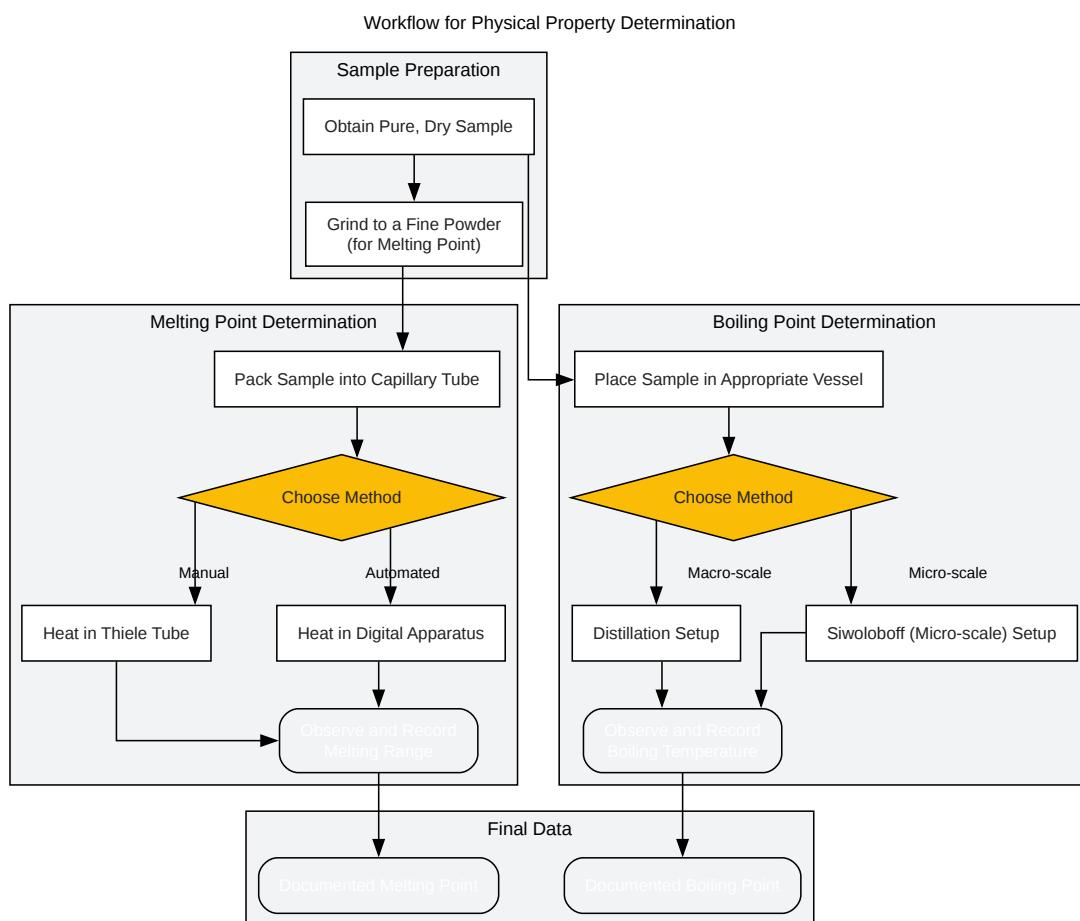
- The flask is heated, and the vapor rises and comes into contact with a thermometer bulb before being cooled and collected in a condenser.[13]
- The boiling point is the temperature at which the vapor temperature remains constant during the distillation process.[3][13]

2. Siwoloboff Method (Micro-scale):

- This technique is ideal for small sample volumes.[1]
- A small amount of the liquid is placed in a fusion tube.
- A sealed capillary tube, with the open end pointing downwards, is placed inside the fusion tube.[1][9]
- The assembly is attached to a thermometer and heated in a Thiele tube or a similar heating bath.[1]
- As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
- The heating is then stopped, and the bath is allowed to cool.
- The boiling point is the temperature at which the liquid is drawn up into the capillary tube.[1][9][11]

Visualized Workflow

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical compound.



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Caption: Workflow for determining melting and boiling points.

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